

Application Notes and Protocols for Western Blot Detection of HUMAN VEGF165 Signaling

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Compound of Interest

Compound Name: HUMAN VEGF165

Cat. No.: B1178284

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Introduction

Vascular Endothelial Growth Factor A (VEGF-A), and specifically its 165 amino acid isoform (VEGF165), is a potent pro-angiogenic cytokine that plays a crucial role in both physiological and pathological angiogenesis. It is a key target in cancer therapy and other diseases characterized by aberrant blood vessel formation.[1] VEGF165 exerts its biological effects primarily by binding to and activating the receptor tyrosine kinase VEGFR2 on the surface of endothelial cells.[1][2] This activation triggers a cascade of intracellular signaling events that regulate endothelial cell proliferation, migration, survival, and permeability.[2][3] This document provides a detailed protocol for utilizing Western blotting to detect and quantify the activation of key downstream signaling pathways induced by **human VEGF165**.

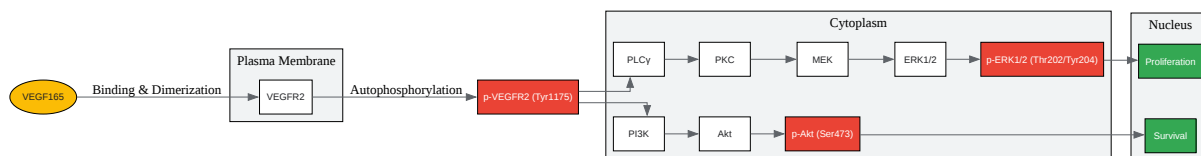
VEGF165 Signaling Pathway

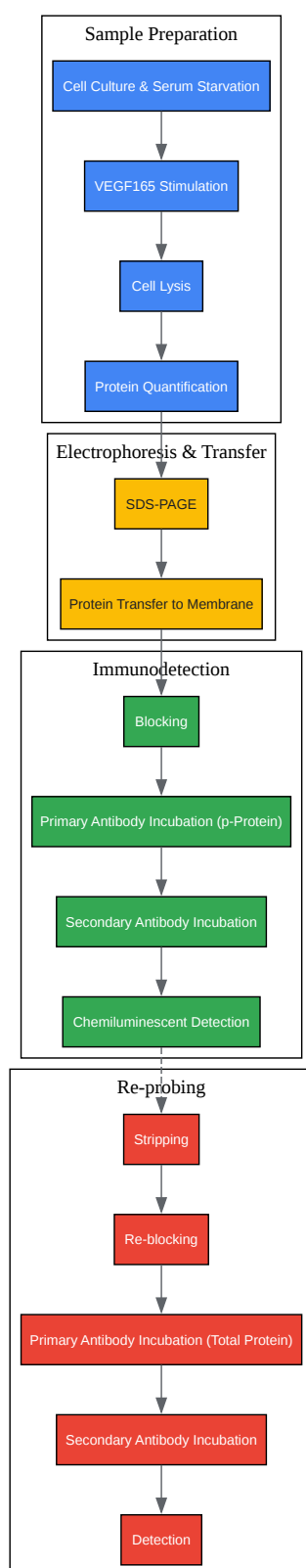
Upon binding of VEGF165, VEGFR2 dimerizes and undergoes autophosphorylation on specific tyrosine residues, creating docking sites for various signaling molecules.[4] This initiates several downstream cascades, including:

- The PI3K/Akt Pathway: This pathway is critical for promoting cell survival and proliferation.[1][3]

- The PLC γ /PKC/MAPK (ERK1/2) Pathway: This cascade is primarily involved in regulating cell proliferation and gene expression.[\[1\]](#)[\[3\]](#)

Monitoring the phosphorylation status of key proteins in these pathways, such as VEGFR2 itself, Akt, and ERK1/2, provides a reliable method for assessing the cellular response to VEGF165 stimulation.





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